

# segregation phenomena in directionally solidified Al-Cu

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## Compound of Interest

Compound Name: Aluminum;copper

Cat. No.: B14738455

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## Discrepancy in Request Identified

To the User:

There appears to be a significant discrepancy between the requested scientific topic and the specified audience and content requirements.

- Topic: "Segregation phenomena in directionally solidified Al-Cu" is a subject within materials science and metallurgy. It concerns the distribution of copper within an aluminum alloy during controlled cooling and solidification.
- Audience and Requirements: The request specifies an audience including "drug development professionals" and mandates the creation of diagrams for "signaling pathways." These elements are characteristic of the fields of biology, biochemistry, and pharmaceutical sciences.

The concepts of "signaling pathways" as they are understood in biology do not exist in the metallurgical processes of alloy solidification. It is therefore not feasible to create a technical guide that accurately addresses the materials science topic while fulfilling the requirements for a biological or drug development audience.

To proceed, clarification is needed on the intended subject matter. If the core interest is in a biological or pharmaceutical topic, please provide the correct topic. If the interest is genuinely in Al-Cu alloys, the requirements for audience and "signaling pathway" diagrams will need to be

adapted to be relevant to materials science (e.g., process flow diagrams, phase transformation diagrams).

Assuming the user's primary interest is in the stated topic of "Segregation Phenomena in Directionally Solidified Al-Cu," the following guide has been prepared by reinterpreting the requirements to fit a materials science context. The term "signaling pathway" has been interpreted as "logical relationships and process flows."

## A Technical Guide to Segregation Phenomena in Directionally Solidified Al-Cu Alloys

Audience: Materials Scientists, Metallurgical Engineers, and Researchers in Solidification Processing.

Abstract: Directional solidification is a critical process for producing materials with aligned microstructures and superior properties, particularly in applications like turbine blades. In the aluminum-copper (Al-Cu) system, a model alloy for fundamental studies, the redistribution of the copper solute during solidification leads to segregation phenomena. This segregation, occurring at both microscopic and macroscopic scales, dictates the final microstructure, presence of secondary phases, and ultimately, the mechanical properties of the component. Understanding and controlling these phenomena are paramount for alloy development and process optimization. This guide provides an in-depth overview of the core concepts, experimental methodologies, and quantitative analysis of segregation in directionally solidified Al-Cu alloys.

### Fundamental Concepts

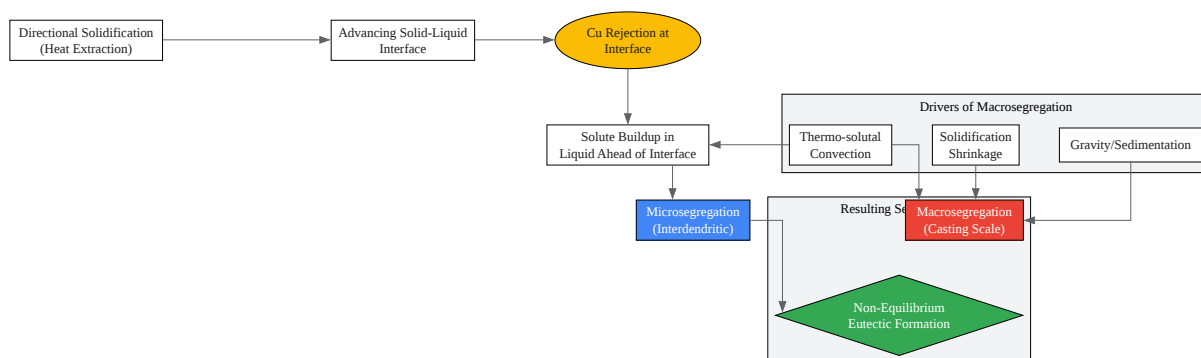
During the directional solidification of a hypoeutectic Al-Cu alloy, the solid phase that forms ( $\alpha$ -Al) has a lower equilibrium concentration of copper than the liquid phase from which it grows. This leads to the rejection of copper atoms into the liquid at the solid-liquid interface. This pile-up of solute has several critical consequences:

- **Microsegregation:** This refers to the compositional variation on the scale of the solidification microstructure, typically between dendritic arms.<sup>[1][2]</sup> The liquid in the interdendritic regions becomes progressively enriched in copper. If the copper concentration reaches the eutectic composition (33.2 wt% Cu), a non-equilibrium eutectic phase ( $\alpha$ -Al +  $\theta$ -Al<sub>2</sub>Cu) will form in the

final stages of solidification.[2][3][4] The extent of microsegregation is influenced by factors like the cooling rate and the dendrite arm spacing.[5]

- **Macrosegregation:** This is segregation over the length scale of the entire casting. It is primarily caused by the relative movement of the solute-enriched liquid and the growing solid phase.[2] Key mechanisms driving macrosegregation include:
  - **Thermo-solutal Convection:** Density differences in the liquid, arising from temperature and composition gradients, induce fluid flow. This convection can transport solute-rich liquid over large distances.[6]
  - **Solidification Shrinkage:** The volume contraction that occurs as the metal solidifies (typically 5-7%) draws solute-rich liquid through the dendritic network to feed the shrinkage, leading to compositional variations.[6][7]
  - **Gravity-Induced Effects:** Under the influence of gravity, denser, copper-rich liquid can sink, while solid grains may float or settle, leading to large-scale compositional differences.[8]

The relationship between these phenomena is illustrated in the diagram below.



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Logical flow from solidification process to segregation phenomena.

## Experimental Protocols

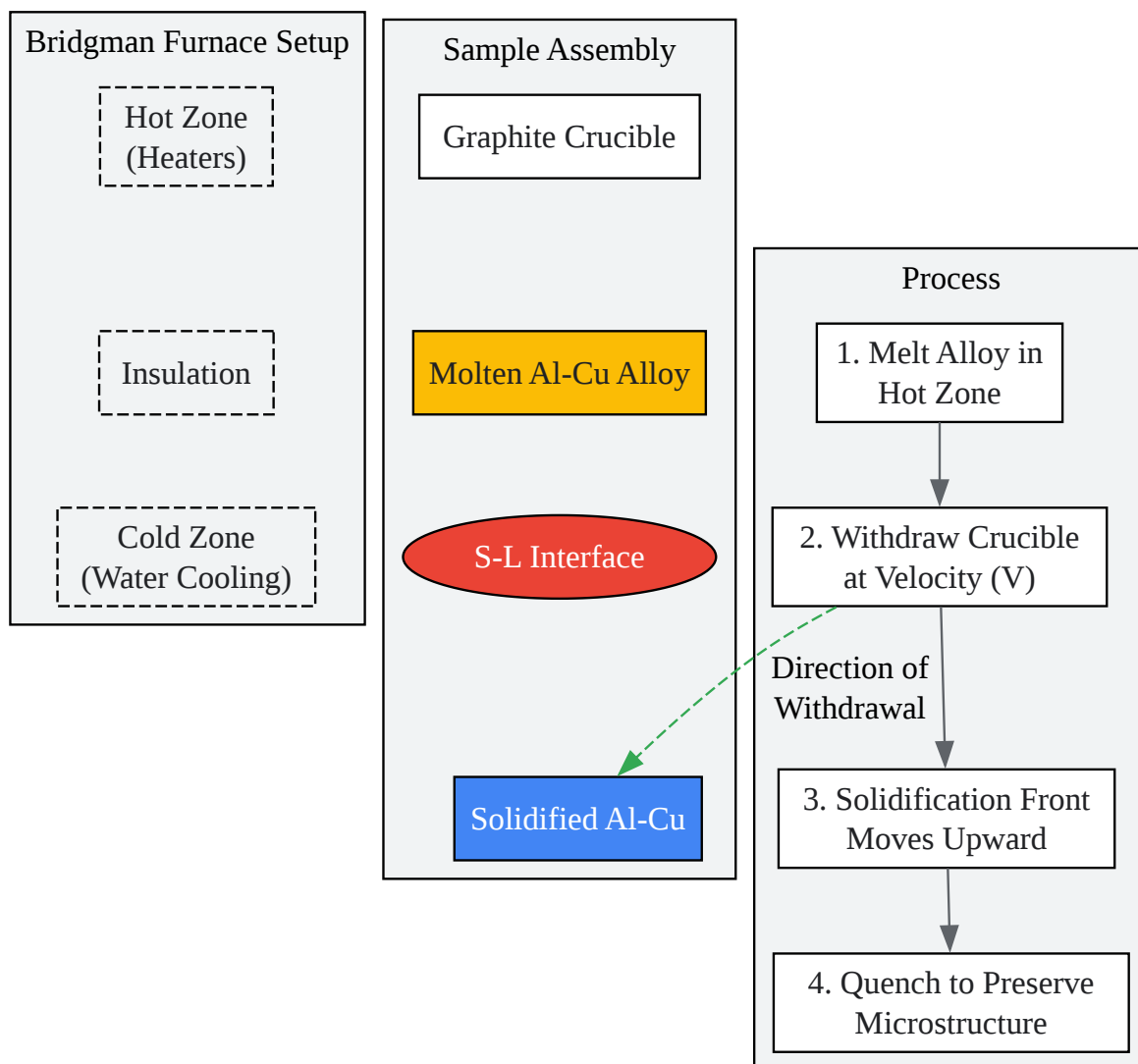
Investigating segregation requires carefully controlled experiments and precise characterization techniques.

## Directional Solidification Apparatus (Bridgman Furnace)

A common method for achieving directional solidification is using a Bridgman-type furnace.

Methodology:

- Alloy Preparation: An Al-Cu alloy of a specific composition (e.g., Al-4.5wt%Cu) is prepared and cast into a cylindrical graphite crucible.
- Furnace Setup: The crucible is placed in a vertical tube furnace, which has a hot zone at the top and a cold zone (water-cooled chill block) at the bottom, creating a sharp temperature gradient.
- Solidification: The crucible is slowly withdrawn from the hot zone into the cold zone at a constant velocity. This controlled movement allows for a planar or cellular/dendritic solidification front to move up through the sample.<sup>[7]</sup>
- Process Control: Key parameters—temperature gradient (G) and growth rate (V)—are precisely controlled, as they determine the resulting microstructure.<sup>[9]</sup>
- Quenching: Once the desired length of the sample is solidified, it can be rapidly quenched to preserve the microstructure at the solid-liquid interface for analysis.



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Workflow for a directional solidification experiment.

## Characterization Techniques

Methodology:

- **Sample Preparation:** The solidified ingot is sectioned longitudinally and transversely. The surfaces are then ground, polished, and etched to reveal the microstructure.

- Microstructure Analysis:
  - Optical Microscopy: Used to observe the overall grain structure, dendrite morphology, and dendrite arm spacing.
  - Scanning Electron Microscopy (SEM): Provides higher magnification images of the dendritic and interdendritic regions.
- Compositional Analysis:
  - Energy-Dispersive X-ray Spectroscopy (EDS/EDX): Often coupled with SEM, this technique maps the elemental distribution of copper across the microstructure, quantifying both micro- and macrosegregation. Line scans are performed across dendrite arms to measure the compositional profile.
  - X-ray Fluorescence (XRF) Spectrometry: Used to determine the bulk composition at different positions along the length of the ingot to measure macrosegregation profiles.[\[10\]](#)

## Quantitative Data on Segregation

The degree of segregation can be quantified and is highly dependent on processing conditions and alloy composition.

### Table 1: Macrosegregation in Al-Cu Alloys under Super-Gravity

This table summarizes the effect of a super-gravity field on the final copper distribution in directionally solidified Al-Cu alloys. The data shows that increased gravity and initial solute content exacerbate macrosegregation.

| Initial Alloy Composition | Gravity Coefficient (G) | Cu Content at Top (wt%) | Cu Content at Bottom (wt%) | Segregation Type                    | Source              |
|---------------------------|-------------------------|-------------------------|----------------------------|-------------------------------------|---------------------|
| Al-4.5wt%Cu               | 800                     | 2.58                    | 8.48                       | Positive at Bottom, Negative at Top | <a href="#">[8]</a> |
| Al-15wt%Cu                | 800                     | 8.76                    | 30.56                      | Positive at Bottom, Negative at Top | <a href="#">[8]</a> |

Data adapted from a study on solidification in a super-gravity field, which amplifies gravity-driven segregation mechanisms.[\[8\]](#)

## Table 2: Physical Properties for Al-Cu System Simulation

Accurate modeling of segregation phenomena relies on precise physical property data. Phase-field simulations are a powerful tool for predicting microsegregation and dendritic growth.[\[1\]](#)[\[11\]](#)[\[12\]](#)



| Property                     | Symbol   | Value                | Units             |
|------------------------------|----------|----------------------|-------------------|
| Latent Heat of Fusion        | L        | $3.9 \times 10^5$    | J/kg              |
| Specific Heat                | $c_p$    | 1100                 | J/(kg·K)          |
| Density                      | $\rho$   | 2600                 | kg/m <sup>3</sup> |
| Thermal Diffusivity          | $\alpha$ | $5.0 \times 10^{-5}$ | m <sup>2</sup> /s |
| Gibbs-Thomson Coefficient    | $\Gamma$ | $2.4 \times 10^{-7}$ | K·m               |
| Solute Diffusivity in Liquid | $D_l$    | $3.0 \times 10^{-9}$ | m <sup>2</sup> /s |
| Equilibrium Partition Coeff. | $k_e$    | 0.14                 | -                 |

These properties are essential inputs for computational models simulating solidification.

## Conclusion

Segregation of copper in directionally solidified Al-Cu alloys is a complex phenomenon driven by solute rejection at the solidification front and subsequent transport by convection, shrinkage, and gravity. Microsegregation governs the formation of interdendritic phases, while macrosegregation affects the chemical homogeneity of the entire casting. By carefully controlling processing parameters like the temperature gradient and growth rate, and by understanding the underlying physical mechanisms through experimental analysis and computational modeling, it is possible to manage segregation and tailor the microstructure to achieve desired material properties.

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